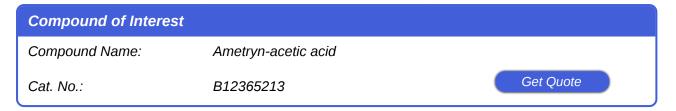


Spectrophotometric Determination of Ametryn in Herbicide Formulations: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ametryn is a selective triazine herbicide widely used for the control of broadleaf and grass weeds in various agricultural crops. Accurate and reliable determination of its concentration in commercial formulations is crucial for ensuring product quality, efficacy, and environmental safety. This application note details a simple, cost-effective, and sensitive spectrophotometric method for the quantitative determination of ametryn in herbicide formulations. The described protocol is based on the colorimetric reaction of ametryn with pyridine and sulfanilic acid.

Principle of the Method

The spectrophotometric determination of ametryn is based on a two-step color development reaction. In the first step, ametryn reacts with pyridine in an alkaline medium at an elevated temperature. This reaction opens the triazine ring of ametryn, leading to the formation of an intermediate. Subsequently, this intermediate couples with sulfanilic acid in an acidic medium to form a stable, yellow-colored product. The intensity of the color, which is directly proportional to the concentration of ametryn, is measured spectrophotometrically at a wavelength of maximum absorbance (λmax) of 400 nm.[1][2]

Data Presentation



The following table summarizes the key quantitative parameters of the spectrophotometric method for ametryn determination.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λmax)	400 nm	[1][2]
Linearity Range	0.2 - 20 μg/mL	[1]
Molar Absorptivity	2.1 x 10 ⁵ L mol ⁻¹ cm ⁻¹	
Limit of Detection (LOD)	0.16 μg/mL	
Limit of Quantification (LOQ)	0.54 μg/mL	_
Recovery	96.0 ± 0.2% to 98.4 ± 0.1%	

Experimental Protocols Apparatus and Reagents

- Apparatus:
 - UV-Vis Spectrophotometer (e.g., Shimadzu, Agilent)
 - Water bath
 - Volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
 - Pipettes (various sizes)
 - Analytical balance
 - pH meter
- Reagents:
 - Ametryn reference standard (analytical grade)
 - Pyridine (analytical grade)



- Sodium hydroxide (NaOH)
- Sulfanilic acid
- Hydrochloric acid (HCl)
- Methanol (HPLC grade)
- Distilled or deionized water
- Commercial herbicide formulation containing ametryn

Preparation of Solutions

- Ametryn Stock Standard Solution (100 µg/mL): Accurately weigh 10 mg of ametryn reference standard and dissolve it in a small amount of methanol in a 100 mL volumetric flask. Make up to the mark with distilled water. This stock solution should be stored in a refrigerator.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 0.2 to 20 μg/mL by appropriate dilution of the stock standard solution with distilled water.
- Pyridine Solution (1 M): Dissolve 7.91 g of pyridine in distilled water and dilute to 100 mL in a volumetric flask.
- Sodium Hydroxide Solution (0.75 M): Dissolve 3.0 g of NaOH pellets in distilled water and dilute to 100 mL in a volumetric flask.
- Sulfanilic Acid Solution (0.057 M): Dissolve 1.0 g of sulfanilic acid in 50 mL of distilled water with gentle heating. Cool the solution and dilute to 100 mL in a volumetric flask.
- Hydrochloric Acid (1 M): Prepare by diluting concentrated HCl with distilled water.

Sample Preparation

 Liquid Formulation: Accurately weigh a quantity of the commercial liquid herbicide formulation equivalent to 10 mg of ametryn into a 100 mL volumetric flask. Dissolve and dilute to the mark with methanol. This will be the sample stock solution.



- Solid Formulation: Accurately weigh a quantity of the powdered solid herbicide formulation equivalent to 10 mg of ametryn into a 100 mL beaker. Add approximately 50 mL of methanol and sonicate for 15 minutes to ensure complete dissolution. Transfer the solution to a 100 mL volumetric flask and dilute to the mark with methanol.
- Working Sample Solution: Pipette an appropriate aliquot of the sample stock solution into a 50 mL volumetric flask and dilute with distilled water to obtain a final concentration within the Beer's law range (0.2-20 μg/mL).

Analytical Procedure

- Pipette 1.0 mL of each working standard solution and the prepared sample solution into separate 10 mL volumetric flasks.
- To each flask, add 1.0 mL of 1 M pyridine solution and 1.0 mL of 0.75 M NaOH solution.
- Heat the flasks in a water bath at 100°C for 8 minutes.
- Cool the flasks to room temperature under running tap water.
- Add 1.0 mL of 0.057 M sulfanilic acid solution to each flask.
- Make up the volume to 10 mL with distilled water and mix well.
- Allow the solutions to stand for 5 minutes for full color development.
- Measure the absorbance of the yellow-colored solution at 400 nm against a reagent blank prepared in the same manner but without the ametryn standard or sample.

Calibration Curve

- Plot a graph of absorbance versus the concentration of the ametryn working standard solutions.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the correlation coefficient (R²). The R² value should be close to 1 for good linearity.

Calculation of Ametryn Concentration



The concentration of ametryn in the sample solution can be determined from the calibration curve using the measured absorbance. The percentage of ametryn in the herbicide formulation can then be calculated using the following formula:

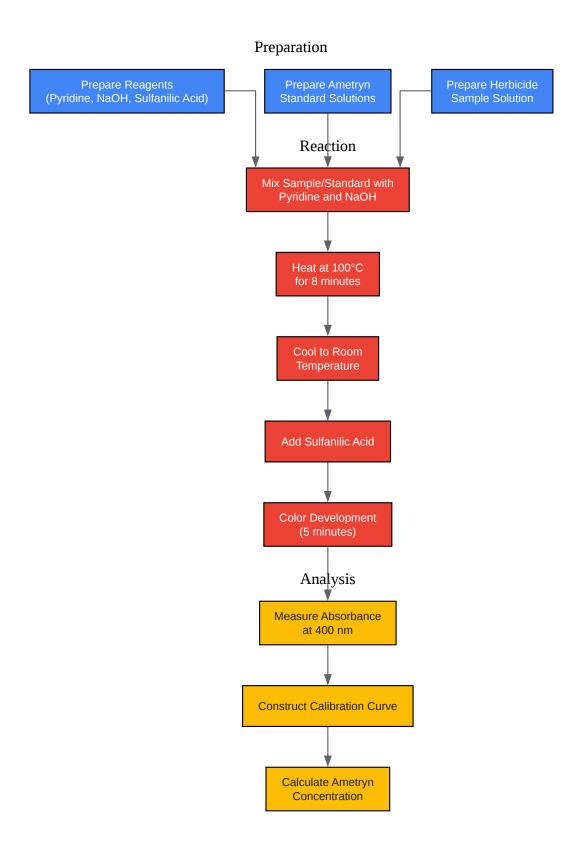
Ametryn (%) = $(C \times V \times D) / (W \times 10^4)$

Where:

- C = Concentration of ametryn from the calibration curve (μg/mL)
- V = Final volume of the sample solution (mL)
- D = Dilution factor
- W = Weight of the herbicide formulation taken (g)

Visualizations

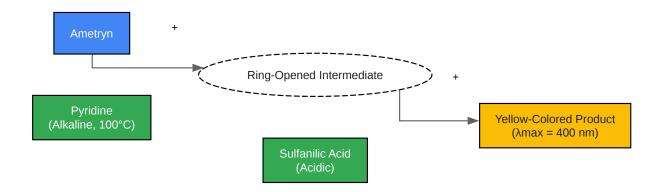




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Caption: Experimental workflow for the spectrophotometric determination of Ametryn.





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Caption: Reaction pathway for the colorimetric determination of Ametryn.

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References

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- 2. researchgate.net [researchgate.net]
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